

# Technical Guide: Hazards and Safety Precautions for 1-Hexene, 6-fluoro-

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 1-Hexene, 6-fluoro-

Cat. No.: B1617930

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety information for **1-Hexene, 6-fluoro-**. A specific Safety Data Sheet (SDS) for this compound is not readily available.

Therefore, this guide incorporates data from the parent compound, 1-hexene, and general information about halogenated hydrocarbons to provide a comprehensive overview of potential hazards and recommended safety precautions. It is imperative to handle this chemical with caution and to conduct a thorough risk assessment before use.

## Introduction

**1-Hexene, 6-fluoro-** is a fluorinated alkene of interest in various research and development applications. As with any chemical substance, a thorough understanding of its potential hazards and the implementation of appropriate safety measures are crucial for protecting laboratory personnel and the environment. This guide summarizes the known physical and chemical properties, potential hazards, and recommended safety protocols for handling **1-Hexene, 6-fluoro-**.

## Physical and Chemical Properties

The following table summarizes the available physical and chemical data for **1-Hexene, 6-fluoro-**.

Property	Value	Source
Molecular Formula	C6H11F	PubChem[1]
Molecular Weight	102.15 g/mol	PubChem
Boiling Point	87.4 °C at 760 mmHg	LookChem[2]
Density	0.797 g/cm <sup>3</sup>	LookChem[2]
Flash Point	14.2 °C	LookChem[2]
Vapor Pressure	71.7 mmHg at 25 °C	LookChem[2]
Refractive Index	1.4020 (estimate)	LookChem[2]
Solubility in Water	Insoluble (inferred from 1-hexene)	ECHEMI[3]

## Hazard Identification and Classification

A formal GHS classification for **1-Hexene, 6-fluoro-** is not currently available. However, based on the structure and data for related compounds, the following hazards should be anticipated.

### Flammability

The parent compound, 1-hexene, is classified as a highly flammable liquid and vapor (H225). [4][5] With a flash point of 14.2 °C, **1-Hexene, 6-fluoro-** should be considered highly flammable and capable of forming explosive mixtures with air.[2]

### Health Hazards

Detailed toxicological data for **1-Hexene, 6-fluoro-** is not available. The primary health hazards are inferred from 1-hexene and the general class of halogenated hydrocarbons.

- Aspiration Hazard: 1-hexene is known to be fatal if swallowed and enters airways (H304).[4][5] This is a significant concern for **1-Hexene, 6-fluoro-** as well.
- Skin and Eye Irritation: Halogenated hydrocarbons can cause skin and eye irritation.[6] Repeated exposure to 1-hexene may cause skin dryness or cracking.[3][4]

- **Inhalation Toxicity:** Many halogenated hydrocarbons exhibit moderate to high toxicity upon inhalation.<sup>[7]</sup> These compounds can persist and accumulate in fatty tissues.<sup>[7]</sup>
- **Toxicity of Combustion Products:** Combustion of halogenated organic compounds can produce highly toxic gases such as hydrogen fluoride and phosgene.<sup>[6]</sup><sup>[7]</sup>

The following table summarizes the GHS classification for the parent compound, 1-hexene.

Hazard Class	Hazard Statement	GHS Classification
Flammable liquids	H225: Highly flammable liquid and vapour	Category 2
Aspiration hazard	H304: May be fatal if swallowed and enters airways	Category 1

## Toxicological Data

Specific toxicological data such as LD50 or LC50 for **1-Hexene, 6-fluoro-** are not available in the public domain. Researchers should treat this compound as potentially toxic.

## Experimental Protocols and Safe Handling

Given the flammable nature and potential toxicity of **1-Hexene, 6-fluoro-**, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE)

- **Eye Protection:** Chemical safety goggles or a face shield are required.
- **Hand Protection:** Wear chemically resistant gloves (e.g., nitrile, neoprene).
- **Skin and Body Protection:** A flame-retardant lab coat and closed-toe shoes are essential.
- **Respiratory Protection:** Work should be conducted in a well-ventilated fume hood. If there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge should be used.

## Handling and Storage

- Handling:
  - All work with **1-Hexene, 6-fluoro-** must be performed in a certified chemical fume hood.
  - Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)
  - Use non-sparking tools and explosion-proof equipment.[\[3\]](#)
  - Take precautionary measures against static discharge.[\[4\]](#)
  - Avoid contact with skin, eyes, and clothing.
  - Avoid inhalation of vapors.
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
  - Store away from oxidizing agents and other incompatible materials.

## Emergency Procedures

- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.
- In case of eye contact: Immediately flush with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting.[\[4\]](#) Seek immediate medical attention.
- In case of a spill: Evacuate the area. Remove all sources of ignition. Use absorbent material to clean up the spill and place it in a sealed container for disposal.

## Risk Management Workflow

The following diagram illustrates a logical workflow for managing the risks associated with handling **1-Hexene, 6-fluoro-**.

Risk management workflow for handling hazardous chemicals.

## Conclusion

While specific hazard data for **1-Hexene, 6-fluoro-** is limited, its structural similarity to 1-hexene and its classification as a halogenated hydrocarbon necessitate stringent safety precautions. It should be treated as a highly flammable, potentially toxic compound with a significant aspiration risk. Adherence to the safety protocols outlined in this guide is essential for minimizing risks and ensuring a safe laboratory environment.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)